

Section 1: Personal Protective Equipment and Handling for Nickel Powder ("Trimag")

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Compound of Interest

Compound Name: Trimag

Cat. No.: B1201283

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Nickel powder is a flammable solid that may cause an allergic skin reaction, is suspected of causing cancer, and can cause damage to organs through prolonged or repeated exposure.^[1]
^[2] Fine nickel dust is highly flammable and poses a dust explosion hazard.^[1]^[3]

Occupational Exposure Limits for Nickel

The following table summarizes the occupational exposure limits for nickel and its compounds. It is crucial to maintain workplace concentrations below these mandated levels.

Regulatory Body	Exposure Limit Type	Value	Notes
OSHA (PEL)	8-hour TWA	1 mg/m ³	For nickel metal and insoluble compounds. [4] [5]
NIOSH (REL)	Up to 10-hour TWA	0.015 mg/m ³	NIOSH considers nickel compounds to be potential occupational carcinogens. [4] [5]
ACGIH (TLV)	8-hour TWA	1.5 mg/m ³	For elemental nickel (inhalable particulate matter). [4]
CAL/OSHA (PEL)	8-hour TWA	0.5 mg/m ³	For nickel metal. [4]

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure during the handling of nickel powder.

- **Respiratory Protection:** A NIOSH-approved respirator is necessary when working with nickel powder, especially where dust generation is likely.[\[6\]](#) For concentrations above 0.015 mg/m³, the most protective respirators should be worn.[\[5\]](#)
- **Skin Protection:** Wear protective gloves and clothing to prevent skin contact.[\[1\]](#)[\[7\]](#) Disposable coveralls are recommended to avoid contamination of personal clothing.
- **Eye and Face Protection:** Safety glasses with side shields or chemical safety goggles are required.[\[7\]](#) A face shield may be necessary for operations with a high potential for dust generation.
- **Hand Protection:** Handle with gloves that have been inspected prior to use.[\[7\]](#) Use proper glove removal technique to avoid skin contact with the product.[\[7\]](#)

Operational and Disposal Plans

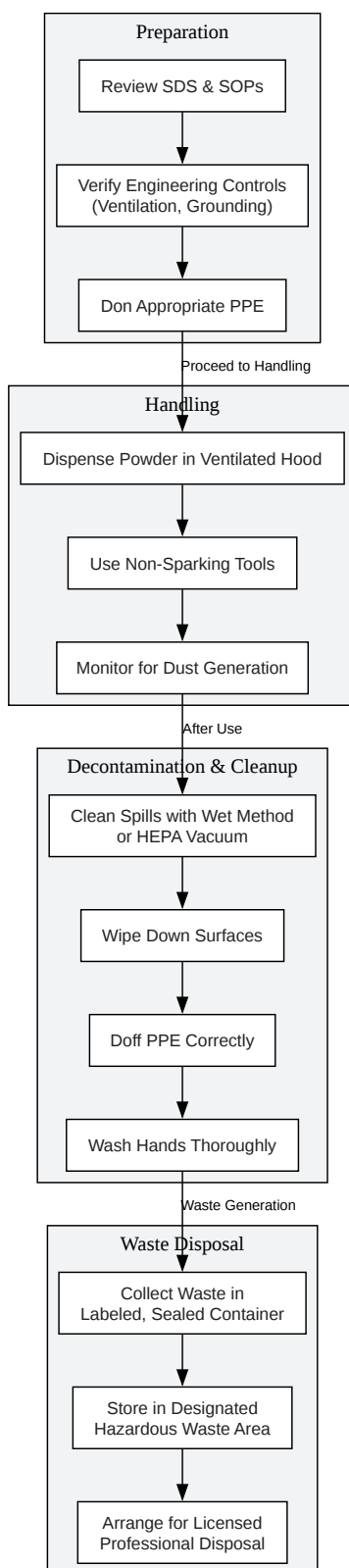
Handling and Operational Protocol:

- Preparation: Before handling, ensure all safety precautions have been read and understood.
[2][7] The work area should be equipped with adequate ventilation and a designated space for handling nickel powder.[1][2]
- Engineering Controls: Use local exhaust ventilation to control dust at the source.[1][2] All electrical equipment should be explosion-proof.[1][2]
- Dispensing and Use: Avoid the formation of dust and aerosols.[2] Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[2][7] Do not eat, drink, or smoke in the handling area.[2][7]
- Cleaning: Clean up spills immediately using a wet-brushing method or an electrically protected vacuum cleaner.[2] Avoid dry sweeping which can create dust clouds. Place collected material in a suitable, closed container for disposal.[2]
- Hygiene: Wash hands thoroughly after handling and before breaks.[1][7] Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[2][7]

Disposal Plan:

- Waste Characterization: Nickel powder waste is considered hazardous.
- Containerization: Place waste nickel powder and contaminated materials (e.g., gloves, wipes) into a clearly labeled, sealed container.
- Disposal Method: Contact a licensed professional waste disposal service.[2] Incineration in a chemical incinerator with an afterburner and scrubber may be a suitable disposal method, but extreme care must be taken due to its flammability.[2] Dispose of the material in accordance with all applicable local, regional, national, and international regulations.[6]

Workflow for Safe Handling of Nickel Powder



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Caption: Workflow for the safe handling of Nickel Powder.

Section 2: Personal Protective Equipment and Handling for Trimagnesium Diphosphide ("Trimag")

Trimagnesium diphosphide is a yellow-to-green crystalline solid that reacts with water, moisture in the air, and acids to produce phosphine, a highly toxic and flammable gas.^{[8][9]} This reaction poses a significant fire and explosion risk.^{[8][10]}

Occupational Exposure Limits for Phosphine

As the primary hazard from **Trimagnesium** Diphosphide is the evolution of phosphine gas, exposure limits for phosphine are critical.

Regulatory Body	Exposure Limit Type	Value	Notes
AEGL-2 (10-30 min)	Acute Exposure Guideline Level	2 ppm	Could cause irreversible or other serious, long-lasting adverse health effects or an impaired ability to escape. ^[11]
AEGL-3 (10-30 min)	Acute Exposure Guideline Level	3.6 ppm	Could cause life-threatening health effects or death. ^[11]

AEGL: Acute Exposure Guideline Levels are intended to describe the risk to humans resulting from once-in-a-lifetime, or rare, exposure to airborne chemicals.

Personal Protective Equipment (PPE)

Due to the high toxicity of phosphine gas, stringent PPE is required.

- **Respiratory Protection:** A gas-tight chemical protection suit including a self-contained breathing apparatus (SCBA) is necessary, especially in case of a spill or when airborne concentrations are unknown.^[10]

- Skin Protection: Protective gloves are required.[10] Contaminated clothing should be removed immediately.[10] Do not take work clothes home.[8]
- Eye and Face Protection: Safety goggles are mandatory to protect against dust particles.[10]
- Hand Protection: Wear appropriate chemical-resistant gloves.

Operational and Disposal Plans

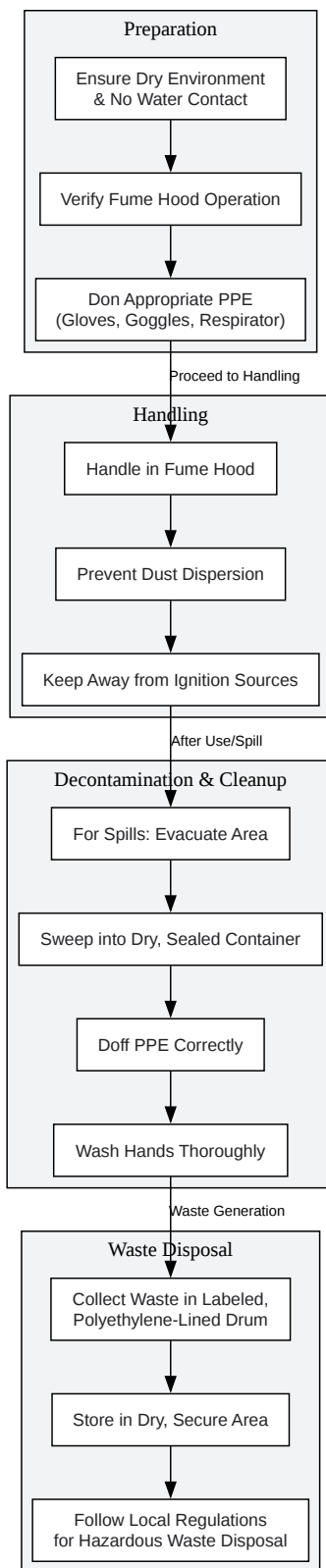
Handling and Operational Protocol:

- Preparation: Work in a well-ventilated, dry area. Prevent the dispersion of dust. Ensure there is no contact with water or moisture.[10]
- Engineering Controls: Handle in a chemical fume hood.[12] All sources of ignition, such as open flames and sparks, must be eliminated.[8][10]
- Dispensing and Use: Do not eat, drink, or smoke during work.[8][10] Avoid direct physical contact with the chemical.[12]
- Spill Response: In case of a spill, evacuate the danger area and consult an expert.[8][10] Do not use water or foam for cleanup.[11] Sweep the spilled substance into a covered, sealable container.[10]
- Hygiene: Wash hands before eating.[8][10]

Disposal Plan:

- Waste Characterization: Spilled or partially reacted **Trimagnesium Diphosphide** is considered a hazardous waste.[13]
- Containerization: Place waste material in a sealed, polyethylene-lined drum.[8][10]
- Disposal Method: Store and dispose of according to local regulations.[10] Incompletely exposed product requires special care, such as wet or dry deactivation.[13] Properly and completely exposed residual dust may be safe for disposal in a sanitary landfill, but local regulations must be followed.[13]

Workflow for Safe Handling of Trimagnesium Diphosphide



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References

- 1. carlroth.com [carlroth.com]
- 2. laddresearch.com [laddresearch.com]
- 3. sinteredfilter.net [sinteredfilter.net]
- 4. NICKEL, METAL & INSOLUBLE COMPOUNDS (as Ni) | Occupational Safety and Health Administration [osha.gov]
- 5. Nickel compounds - IDLH | NIOSH | CDC [cdc.gov]
- 6. lobachemie.com [lobachemie.com]
- 7. continuumpowders.com [continuumpowders.com]
- 8. ICSC 0744 - MAGNESIUM PHOSPHIDE [chemicalsafety.ilo.org]
- 9. DSpace [iris.who.int]
- 10. ICSC 0744 - MAGNESIUM PHOSPHIDE [inchem.org]
- 11. MAGNESIUM PHOSPHIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 12. Magnesium phosphide(12057-74-8)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 13. labelsds.com [labelsds.com]
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